

CAS number and chemical properties of 4-Methyl-6-phenyl-2H-pyranone

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Compound of Interest

Compound Name: 4-Methyl-6-phenyl-2H-pyranone

Cat. No.: B149869

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An In-depth Technical Guide to 4-Methyl-6-phenyl-2H-pyranone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological relevance of **4-Methyl-6-phenyl-2H-pyranone**, a heterocyclic compound of interest in medicinal chemistry and drug development.

Chemical Identity and Properties

4-Methyl-6-phenyl-2H-pyranone is a solid organic compound with the CAS number 4467-30-5.^{[1][2]} It belongs to the 2-pyranone class of lactones. This compound serves as a valuable precursor in the synthesis of more complex molecules, notably N-hydroxypyridone derivatives.^[3]

Table 1: Chemical and Physical Properties of **4-Methyl-6-phenyl-2H-pyranone**

Property	Value	Source(s)
CAS Number	4467-30-5	[1][2]
Molecular Formula	C ₁₂ H ₁₀ O ₂	[1][2]
Molecular Weight	186.21 g/mol	[1][2]
Physical Form	Solid	[2]
Solubility	Soluble in DMSO (50 mg/mL)	
Purity	>99.99% (commercially available)	[2]

Note: Experimental melting and boiling points for this specific compound are not readily available in the cited literature. However, structurally similar compounds such as 4-(methylthio)-2-oxo-6-phenyl-2H-pyran-3-carbonitrile and 6-(4-bromophenyl)-2-oxo-4-(piperidin-1-yl)-2H-pyran-3-carbonitrile have reported melting points of 200–201 °C and 247–248 °C, respectively.

Spectroscopic Data (Comparative)

While specific experimental spectra for **4-Methyl-6-phenyl-2H-pyranone** are not available in the reviewed literature, data from structurally related 2-pyranone derivatives can provide expected spectral characteristics.

Table 2: Expected Spectroscopic Data for **4-Methyl-6-phenyl-2H-pyranone** based on Analogous Compounds

Spectroscopy	Expected Features
^1H NMR	Signals corresponding to a methyl group, protons on the pyranone ring, and protons of the phenyl group.
^{13}C NMR	Resonances for the methyl carbon, carbons of the pyranone ring (including a carbonyl carbon), and carbons of the phenyl ring.
IR (Infrared)	Characteristic absorption bands for a C=O stretch (lactone), C=C stretches of the pyranone and phenyl rings, and C-H stretches. For example, in 6-phenyl-4-methylsulfanyl-2-oxo-2H-pyran, a strong C=O stretch is observed around 1731 cm^{-1} .
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (186.21 m/z).

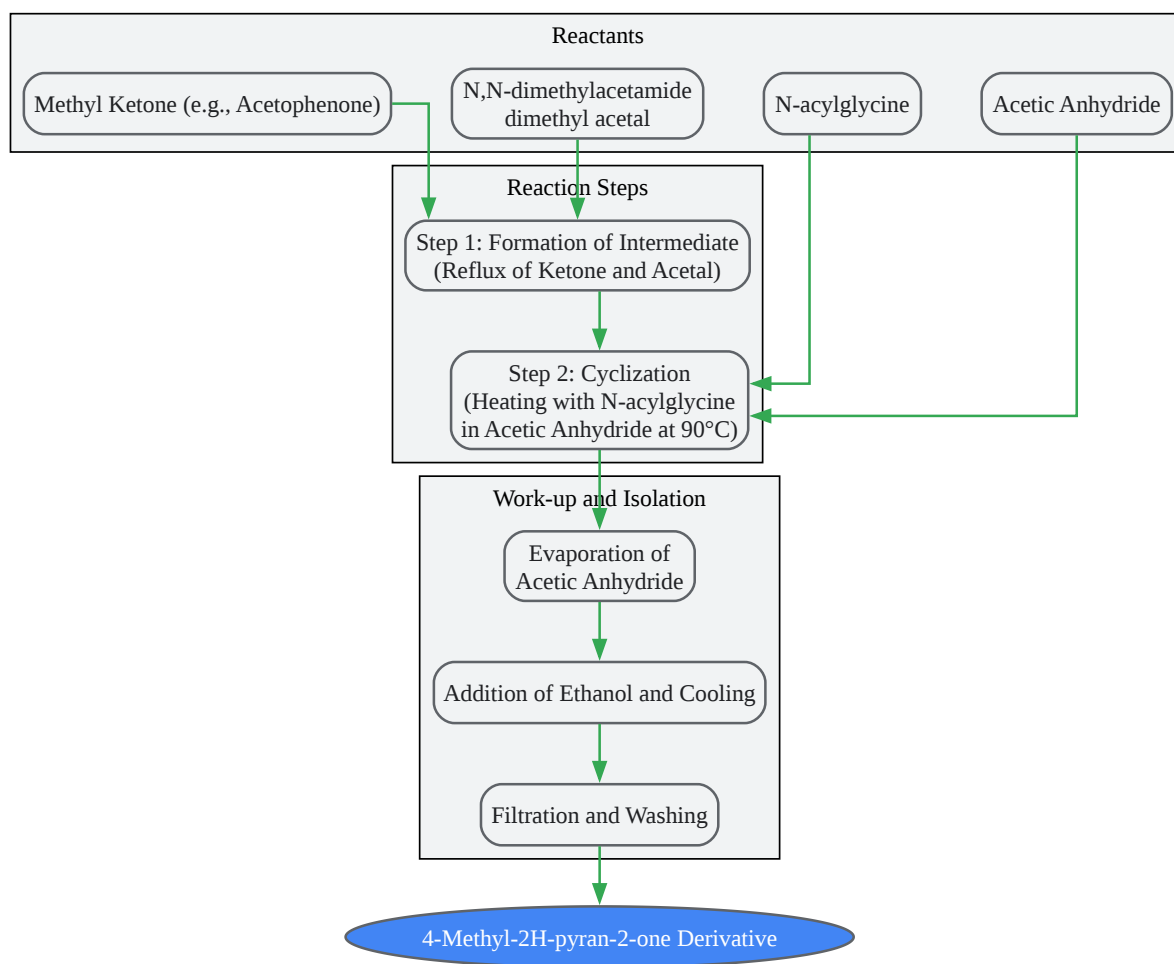
Synthesis Protocols

Multiple synthetic routes to **4-methyl-6-phenyl-2H-pyranone** have been suggested, including a method starting from carbon dioxide and phenyl(2-methyl-1-propenyl) ketone.^[4] A general and adaptable method for the preparation of substituted 4-methyl-2H-pyran-2-ones is detailed below.

General Experimental Protocol for the Synthesis of 4-Methyl-2H-pyran-2-ones

This procedure outlines a common method for synthesizing 4-methyl-2H-pyran-2-ones from methyl ketones.

Workflow Diagram for the General Synthesis of 4-Methyl-2H-pyran-2-ones



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Caption: General workflow for the synthesis of 4-methyl-2H-pyran-2-one derivatives.

Methodology:

- **Formation of the Intermediate:** A mixture of a methyl ketone (e.g., acetophenone to yield the phenyl-substituted pyranone) and a 2-molar excess of N,N-dimethylacetamide dimethyl acetal is refluxed for approximately 3 hours.
- **Cyclization Reaction:** The resulting intermediate, without further purification, is mixed with an equimolar amount of an N-acylglycine in a large excess of acetic anhydride (approximately 1.25 mL per mmol of the intermediate).
- The reaction mixture is heated at 90°C for 4 hours.
- **Work-up and Isolation:**
 - The acetic anhydride is evaporated under reduced pressure.
 - Absolute ethanol is added to the residue, and the mixture is cooled.
 - The precipitated solid product is collected by filtration and washed with a small amount of cold ethanol.
 - Further purification can be achieved by column chromatography if necessary.

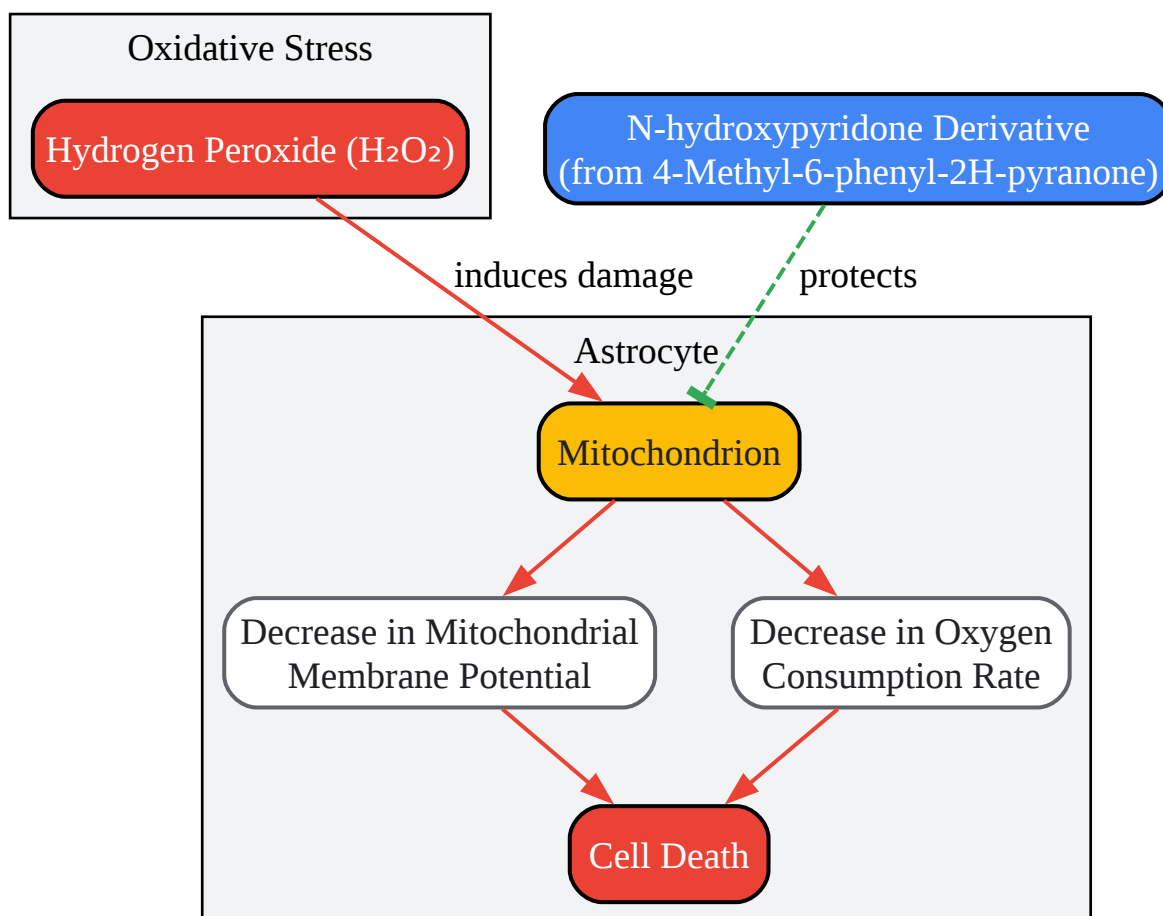
Instrumentation for characterization would typically include a Perkin-Elmer 2400 CHN Analyzer for elemental analysis, thin-layer chromatography (TLC) on silica gel cards, and column chromatography on silica gel.

Biological Activity and Signaling Pathway

4-Methyl-6-phenyl-2H-pyranone is primarily noted for its role as a precursor in the synthesis of N-hydroxypyridone derivatives. These derivatives have demonstrated significant cytoprotective effects in astrocytes, which are crucial for brain homeostasis, by shielding them from oxidative stress induced by agents like hydrogen peroxide.[3]

The protective mechanism involves the enhancement of mitochondrial functionality. Specifically, these N-hydroxypyridone compounds have been shown to inhibit the hydrogen peroxide-induced decline of the mitochondrial membrane potential and a reduction in the oxygen consumption rate, ultimately improving cell viability.

Signaling Pathway for Astrocyte Protection

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Caption: Protective mechanism of N-hydroxypyridone derivatives in astrocytes.

Experimental Protocols for Biological Assays

The following are generalized protocols for assessing the mitochondrial protective effects observed with derivatives of **4-Methyl-6-phenyl-2H-pyranone**.

Measurement of Mitochondrial Membrane Potential

This protocol utilizes the fluorescent probe Rhodamine 123, which accumulates in mitochondria in a membrane potential-dependent manner.

- **Cell Preparation:** Seed astrocytes in a suitable plate format (e.g., 96-well plate for fluorescence microscopy or a 6-well plate for flow cytometry). Treat the cells with the test compound (N-hydroxypyridone derivative) followed by exposure to hydrogen peroxide to induce oxidative stress. A positive control group treated with a mitochondrial uncoupler like CCCP should be included.
- **Staining:**
 - Prepare a Rhodamine 123 working solution (typically 1-20 μM) in a serum-free medium or PBS.
 - Remove the culture medium from the cells and wash with PBS if necessary.
 - Add the Rhodamine 123 working solution to cover the cells and incubate at 37°C for 20-60 minutes, protected from light.
- **Washing:** After incubation, discard the staining solution and wash the cells twice with a pre-warmed medium.
- **Detection:**
 - **Fluorescence Microscopy/Plate Reader:** Add fresh medium and measure the fluorescence intensity. For Rhodamine 123, the excitation wavelength is approximately 507 nm, and the emission wavelength is around 529 nm.
 - **Flow Cytometry:** If required, detach the cells, resuspend them in fresh medium, and analyze them using a flow cytometer with filter sets appropriate for FITC or GFP.
- **Analysis:** A decrease in fluorescence intensity in the hydrogen peroxide-treated group compared to the control indicates mitochondrial depolarization. A restoration of fluorescence in the cells pre-treated with the test compound suggests a protective effect on the mitochondrial membrane potential.

Measurement of Oxygen Consumption Rate (OCR)

This protocol is typically performed using a specialized instrument such as the Seahorse XF Extracellular Flux Analyzer.

- **Cell Plating:** Seed astrocytes onto a Seahorse XF cell culture microplate at a predetermined density and allow them to adhere.
- **Treatment:** Treat the cells with the test compound and/or hydrogen peroxide as required by the experimental design.
- **Assay Preparation:** One hour before the assay, replace the culture medium with a pre-warmed Seahorse XF assay medium and incubate the plate at 37°C in a non-CO₂ incubator.
- **Instrument Setup and Calibration:** Calibrate the Seahorse XF Analyzer with the provided calibration solution. Load the sensor cartridge with compounds that modulate mitochondrial respiration (e.g., oligomycin, FCCP, rotenone/antimycin A) to be injected during the assay.
- **Measurement:** Place the cell culture plate into the Seahorse XF Analyzer. The instrument will measure the oxygen concentration in the transient micro-chamber in real-time to calculate the OCR.
- **Data Analysis:** The OCR data provides insights into basal respiration, ATP-linked respiration, maximal respiration, and non-mitochondrial respiration. A decrease in OCR upon hydrogen peroxide treatment and its rescue by the test compound would indicate a protective effect on mitochondrial respiration.

Conclusion

4-Methyl-6-phenyl-2H-pyranone is a key synthetic intermediate with significant potential in the development of neuroprotective agents. Its derivatives have shown promise in protecting astrocytes from oxidative damage by preserving mitochondrial function. This guide provides foundational data and methodologies to aid researchers in the synthesis, characterization, and biological evaluation of this compound and its derivatives. Further research is warranted to fully elucidate the specific molecular targets and signaling pathways involved in its cytoprotective effects.

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